

purification methods for N-[2-(morpholin-4-yl)ethyl]formamide

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Compound of Interest

Compound Name: N-[2-(morpholin-4-yl)ethyl]formamide

CAS No.: 78375-50-5

Cat. No.: B1282053

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Technical Support Center: Purification of N-[2-(morpholin-4-yl)ethyl]formamide

Product Identity:

- Chemical Name: N-[2-(morpholin-4-yl)ethyl]formamide^[1]^[2]
- CAS Number: 78375-50-5^[1]
- Synonyms: N-(2-morpholinoethyl)formamide; 4-[2-(Formylamino)ethyl]morpholine.^[1]
- Molecular Formula: C7H14N2O2^[1]
- Molecular Weight: 158.20 g/mol

Executive Summary

This guide addresses the purification of N-[2-(morpholin-4-yl)ethyl]formamide, a polar intermediate often synthesized via the formylation of 4-(2-aminoethyl)morpholine.

The Core Challenge: This molecule possesses a "dual personality." It contains a basic tertiary amine (morpholine ring) and a polar, non-basic formamide group. This combination creates high water solubility and significant tailing on standard silica gel, making aqueous extraction and standard chromatography difficult.

The Solution: The most robust purification method is High-Vacuum Fractional Distillation. For removal of trace starting amine without distillation, Chemical Scavenging is the preferred alternative.

Module 1: High-Vacuum Distillation (The Gold Standard)

Why this works: The formylation of the starting amine adds mass and hydrogen-bonding capability, significantly raising the boiling point. Under high vacuum, the separation between the lower-boiling starting material (4-(2-aminoethyl)morpholine) and the product is substantial.

Protocol:

- **Apparatus:** Short-path distillation head (Vigreux column recommended for higher purity) connected to a high-vacuum manifold.
- **Vacuum Requirement:** < 1.0 mmHg (Torr). Ideally 0.1–0.5 mmHg.
- **Temperature Management:**
 - **Oil Bath:** Do not exceed 180°C to prevent thermal decarbonylation of the formamide.
 - **Vapor Temp:** Expect product collection between 140°C – 160°C at 0.5 mmHg (estimated).
- **Fractions:**
 - **F1 (Foreshot):** Residual solvent and water.^{[3][4][5]}
 - **F2 (Impurity):** Unreacted 4-(2-aminoethyl)morpholine (lower boiling).
 - **F3 (Main):** Pure **N-[2-(morpholin-4-yl)ethyl]formamide** (Colorless to pale yellow viscous oil).

Troubleshooting Table:

Symptom	Probable Cause	Corrective Action
Darkening/Blackening	Thermal decomposition (Decarbonylation).	Lower bath temp; improve vacuum depth (<0.5 mmHg).
Product Solidifies in Condenser	Product has high melting point or is supercooling.	Use warm water (40°C) in the condenser coil or a heat gun to melt blockage.
"Fishy" Odor in Product	Co-distillation of starting amine.	The separation was rushed. Reflux at total takeoff for 10 mins before collecting main fraction.

Module 2: Chemical Scavenging (Polishing Step)

Scenario: You cannot distill (small scale) or have trace amine remaining after workup. Logic: The impurity is a primary amine. The product is a formamide (chemically distinct).[6] We can selectively react the impurity with a solid-supported scavenger, leaving the product in solution.

Protocol:

- Dissolution: Dissolve crude oil in anhydrous Dichloromethane (DCM) or THF (10 mL/g).
- Scavenger Addition: Add Polymer-bound Isocyanate (PS-NCO) or Polymer-bound Benzaldehyde.
 - Load: 3 equivalents relative to the estimated amine impurity.
- Incubation: Shake/stir gently at room temperature for 4–12 hours.
 - Mechanism:[3][4][7] The primary amine reacts with the resin to form a urea (with isocyanate) or imine (with aldehyde), covalently binding to the bead. The formamide product does not react.
- Filtration: Filter off the solid resin.

- Concentration: Evaporate solvent to yield purified product.

Module 3: Silica Chromatography (The "Last Resort")

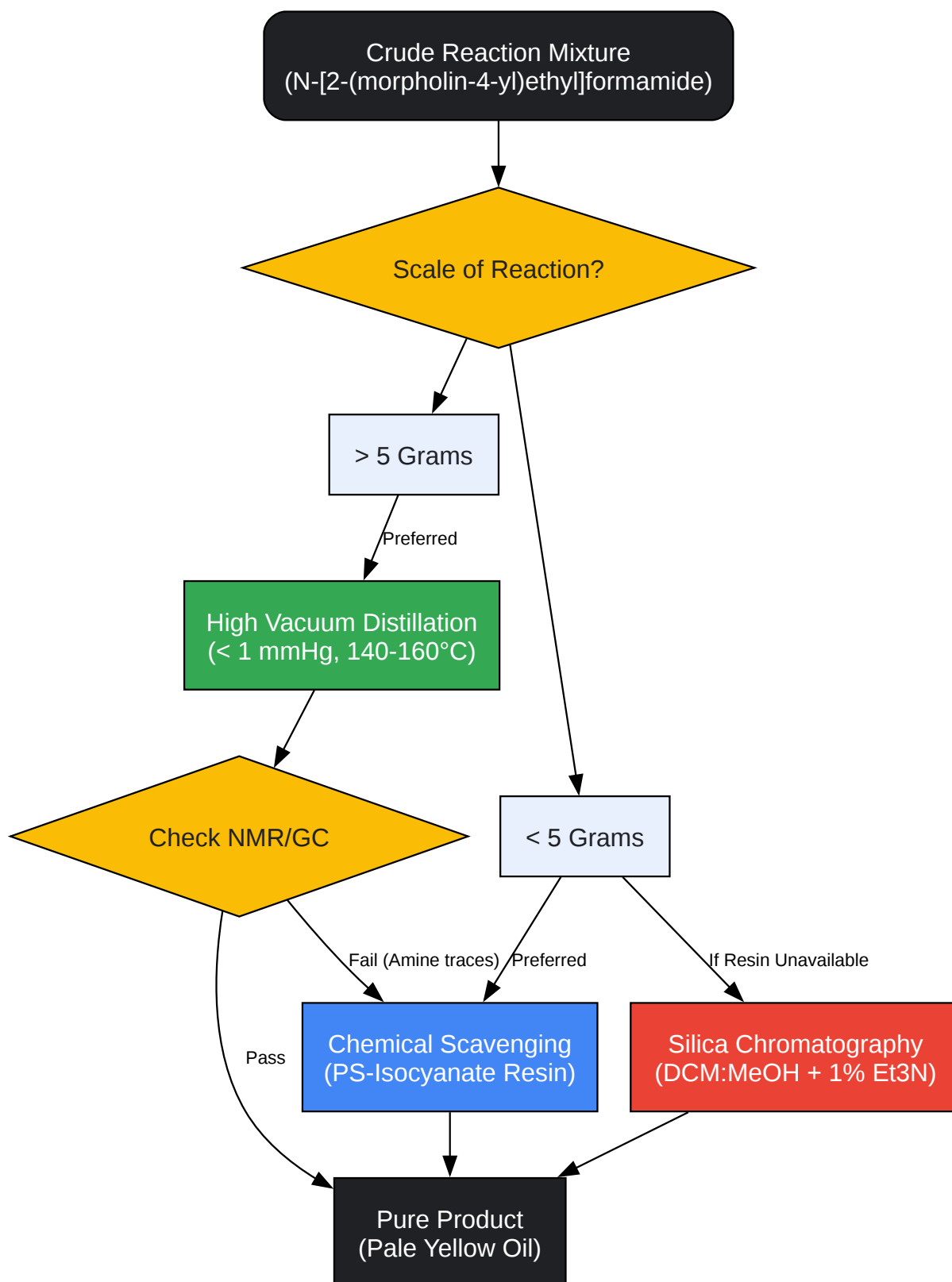
Why avoid it? The basic morpholine nitrogen interacts strongly with acidic silanols on silica, causing severe streaking and yield loss.^[8] If you must use a column, you must modify the stationary phase.

Modified Protocol:

- Stationary Phase: Standard Silica Gel 60.
- Mobile Phase: DCM : Methanol (95:5 to 90:10).
- The Critical Modifier: Add 1% Triethylamine (Et₃N) or 1% Ammonium Hydroxide (NH₄OH) to the mobile phase.
 - Mechanism:^{[3][4][7][8]} The additive competes for the acidic sites on the silica, allowing the morpholine product to elute freely.
- Visualization: Iodine stain or KMnO₄ (UV absorption is weak/non-specific).

Visualizing the Workflow

The following diagram illustrates the decision matrix for selecting the correct purification route based on scale and purity requirements.



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Caption: Decision matrix for purification. Green path indicates the industrial standard (Distillation). Blue path indicates the preferred laboratory method (Scavenging).

Frequently Asked Questions (FAQ)

Q1: Can I use acid-base extraction to purify this? A: It is difficult. While the morpholine ring is basic, the starting material (4-(2-aminoethyl)morpholine) is also basic. Both will protonate and move into the aqueous layer upon acidification.

- Nuance: You can wash the organic layer (DCM) with saturated Sodium Bicarbonate to remove acidic impurities (like formic acid), but this will not remove the unreacted starting amine.

Q2: My product turned red/brown during distillation. Is it ruined? A: Not necessarily. Formamides can oxidize or trace impurities can char. Check the Proton NMR. If the morpholine ring signals (approx 2.4 and 3.6 ppm) and the formyl proton (approx 8.0 ppm, appearing as rotamers) are intact, the color is cosmetic. You can remove the color by passing a solution through a small pad of activated charcoal or Celite.

Q3: The NMR shows two sets of peaks. Is it impure? A: Likely not. Formamides exhibit Rotamerism due to the restricted rotation around the C-N amide bond. You will often see two distinct sets of peaks in the NMR spectrum (often in a 60:40 or 70:30 ratio) at room temperature.

- Validation: Run the NMR at elevated temperature (e.g., 50°C or 80°C in DMSO-d6); the peaks should coalesce into single sharp signals.

Q4: Is the product hygroscopic? A: Yes, very. The combination of the morpholine ether oxygen and the amide group makes it avidly absorb atmospheric moisture. Store under nitrogen or argon in a desiccator.

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